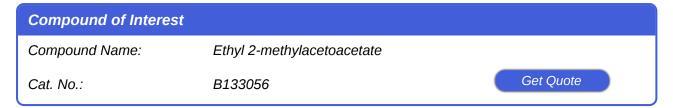


An In-depth Technical Guide to the Physical Properties of Ethyl 2-Methylacetoacetate

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 2-methylacetoacetate (CAS No. 609-14-3), also known as ethyl 2-methyl-3-oxobutanoate, is a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.[1] Its utility as a building block in the synthesis of complex organic molecules necessitates a thorough understanding of its physical characteristics. This guide provides a comprehensive overview of the key physical properties of **ethyl 2-methylacetoacetate**, complete with quantitative data, experimental methodologies, and a visual representation of a standard experimental workflow.

Core Physical and Chemical Properties

Ethyl 2-methylacetoacetate is a colorless to light yellow or light red liquid.[1][2][3] It possesses a characteristic fruity or ester-like odor.[4][5]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **ethyl 2-methylacetoacetate**, compiled from various sources.



Property	Value	Units	Conditions	References
Molecular Formula	C7H12O3	-	-	[1][4]
Molecular Weight	144.17	g/mol	-	[1][4][6]
Boiling Point	187	°C	at 760 mmHg	[4][7]
185	°C	-	[3][8]	
115	°C	at 14 mmHg		_
Melting Point	-45	°C	-	[4][5][7]
Density	1.019	g/mL	at 25 °C	[5][9]
1.010 - 1.109	g/mL	-	[1]	
Refractive Index (n_D)	1.418	-	at 20 °C	[5][9]
1.417 - 1.419	-	at 20 °C	[4]	
1.4155 - 1.4215	-	at 20 °C	[2]	
Flash Point	62 - 63	°C	closed cup	[4][7]
Solubility				
Water	Slightly miscible/low solubility	-	[5][7][8]	
Organic Solvents	Good solubility in alcohol, ether, benzene, and xylene	-	[1][5][8]	
Vapor Pressure	0.7 ± 0.0	mmHg	at 25 °C (Predicted)	[4]
logP	0.7 - 0.9	-	-	[6][7]



Experimental Protocols for Determination of Physical Properties

While specific experimental reports for **ethyl 2-methylacetoacetate** are not readily available in the public domain, the following are detailed, generalized methodologies for determining the key physical properties listed above. These protocols are standard in organic chemistry laboratories.

Determination of Boiling Point (Distillation/Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Round-bottom flask
- Heating mantle or sand bath
- Condenser (Liebig or Allihn)
- Thermometer
- Boiling chips or magnetic stir bar
- Clamps and stand

Procedure:

- Place approximately 5-10 mL of ethyl 2-methylacetoacetate into a round-bottom flask, along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Assemble a simple distillation or reflux apparatus. For boiling point determination, a simple distillation setup is common.[10]



- Position the thermometer so that the top of the bulb is level with the bottom of the side arm
 of the distillation head. This ensures the thermometer measures the temperature of the vapor
 that is in equilibrium with the boiling liquid.
- Begin heating the flask gently.[10]
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected. This stable temperature is the boiling point.[10]
- Record the atmospheric pressure, as boiling point is pressure-dependent.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (a small glass flask of a specific, accurately known volume)
- · Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass (m₁).
- Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 25
 °C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the pycnometer's calibration mark, dry the outside, and weigh it (m₂).
- Empty and dry the pycnometer, then fill it with **ethyl 2-methylacetoacetate**.
- Repeat the thermal equilibration and weighing process to get the mass of the pycnometer filled with the sample (m₃).



• The density (ρ) is calculated using the formula: ρ _sample = [(m_3 - m_1) / (m_2 - m_1)] * ρ _water where ρ _water is the known density of water at the experimental temperature.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it enters a substance.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Lint-free tissue and a suitable solvent (e.g., ethanol or isopropanol)

Procedure:

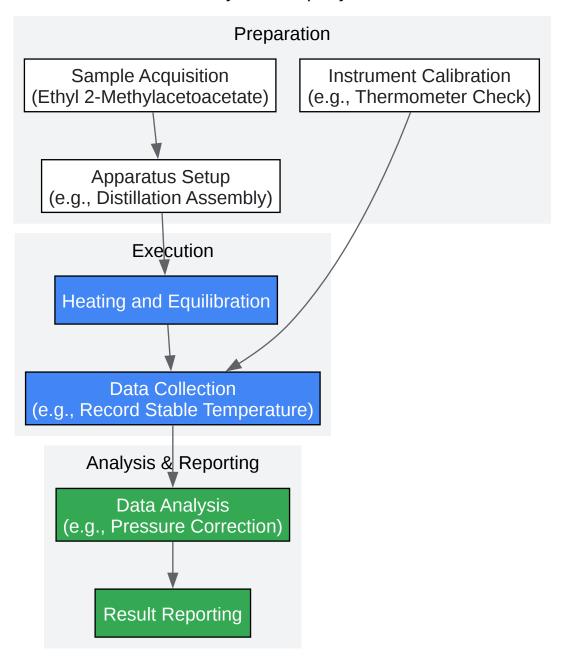
- Turn on the refractometer and the circulating water bath, setting it to the desired temperature (typically 20 °C).
- Clean the prism surfaces of the refractometer with a suitable solvent and a soft tissue.
- Place a few drops of ethyl 2-methylacetoacetate onto the lower prism.[11]
- Close the prisms and allow a few moments for the sample to reach the temperature of the instrument.
- Look through the eyepiece and adjust the coarse and fine control knobs until the dividing line between the light and dark fields is sharp and centered in the crosshairs.[11]
- If color fringes are observed, they can be eliminated by adjusting the chromaticity screw.
- Read the refractive index value from the instrument's scale.

Visualizing Experimental Workflow



The following diagram illustrates a generalized workflow for the determination of a physical property, such as the boiling point.

Workflow for Physical Property Determination



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Caption: A generalized workflow for determining a physical property.



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